

Application Note: 10:2 FTUCA as a Certified Reference Material

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Compound of Interest

Compound Name: 2H-Perfluoro-2-dodecenoic acid

CAS No.: 70887-94-4

Cat. No.: B1474395

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Executive Summary

The 10:2 Fluorotelomer Unsaturated Carboxylic Acid (10:2 FTUCA) is a critical intermediate biomarker in the biotransformation of 10:2 Fluorotelomer Alcohol (10:2 FTOH) into persistent perfluorinated carboxylic acids (PFCAs). As regulatory scrutiny on "precursor" PFAS compounds intensifies, the accurate quantification of 10:2 FTUCA is essential for mass balance studies and environmental fate modeling.

This guide details the use of Wellington Laboratories 10:2 FTUCA (and equivalent CRMs) for LC-MS/MS analysis. It addresses specific challenges, including the compound's susceptibility to hydrolysis at the

-unsaturated bond, adsorption to glass surfaces, and isobaric interference management.

Chemical Profile & Reference Material

Specifications

Identity and Properties

- Chemical Name: **2H-Perfluoro-2-dodecenoic acid (10:2 FTUCA)**[\[1\]](#)[\[2\]](#)
- CAS Number: 70887-94-4[\[1\]](#)[\[3\]](#)
- Molecular Formula:
- Molecular Weight: 558.13 g/mol
- Structure:
- Acidity: Strong acid ($\text{pK}_a < 1$ for the carboxylic head, though the unsaturated bond influences reactivity).

Certified Reference Material (CRM) Source

- Primary Supplier: Wellington Laboratories (Cat# 10:2 FTUCA)[\[4\]](#)
- Format: Typically supplied as 50 $\mu\text{g/mL}$ or 100 $\mu\text{g/mL}$ solution in Methanol or Acetonitrile.
- Isotopically Labeled Internal Standard: M2-10:2 FTUCA (
-labeled). Use is mandatory for accurate quantification to correct for matrix effects and extraction losses.

Critical Storage & Handling Protocols

WARNING: Unlike stable PFCAs (e.g., PFOA), 10:2 FTUCA contains a reactive double bond. Improper handling leads to rapid degradation.

Storage Stability

- Long-Term Storage: Store neat standards and stock solutions at $< -20^\circ\text{C}$.
- Freeze-Thaw Cycles: Minimize strictly. The expansion/contraction and transient pH changes during freezing can accelerate hydrolysis of the unsaturated bond. Aliquot stock solutions into single-use vials immediately upon first opening.
- Solvent System: Methanol (LC-MS grade) is the preferred solvent. Avoid unbuffered aqueous storage for long periods.

Material Compatibility

- Glassware: DO NOT USE. 10:2 FTUCA exhibits high adsorption to borosilicate glass.
- Labware: Use Polypropylene (PP) or High-Density Polyethylene (HDPE) for all preparation steps, autosampler vials, and reservoirs.
- Filtration: Use Nylon or Polypropylene membrane filters (0.2 μm). Avoid PTFE filters if possible, or pre-rinse heavily, as they can sometimes leach background PFAS or adsorb long-chain targets.

Analytical Method: LC-MS/MS Protocol[2][3][5][6][7] Sample Preparation (Solid Phase Extraction)

For aqueous samples (Surface water, Wastewater):

- Conditioning: Weak Anion Exchange (WAX) cartridges (e.g., Oasis WAX or equivalent) are recommended due to the acidic nature of the analyte.
 - Condition with 4 mL 0.1%

in Methanol.
 - Equilibrate with 4 mL Water.
- Loading: Load sample (pH adjusted to ~6-8) at 1-2 drops/sec.
- Washing:
 - Wash 1: 4 mL Ammonium Acetate buffer (pH 4).
 - Wash 2: 4 mL Methanol (removes neutrals; Note: Verify 10:2 FTUCA is not lost here. Some protocols skip this or use weaker organic wash for long-chain unsaturated acids).
- Elution: Elute with 4 mL 0.1%

in Methanol.
- Reconstitution: Evaporate to dryness under

(mild heat, <40°C) and reconstitute in 96:4 Methanol:Water.

Liquid Chromatography Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 2.1 x 50 mm, 1.8 µm or Waters BEH C18).
- Mobile Phase A: 2 mM Ammonium Acetate in Water (Water/MeOH 95:5).[5]
- Mobile Phase B: 2 mM Ammonium Acetate in Methanol.
 - Note: Ammonium acetate is preferred over formic acid to enhance ionization in negative mode for fluorotelomers.
- Flow Rate: 0.3 - 0.4 mL/min.
- Gradient:
 - 0 min: 10% B
 - 0.5 min: 10% B
 - 8.0 min: 95% B
 - 10.0 min: 95% B (Wash)
 - 10.1 min: 10% B (Re-equilibration)

Mass Spectrometry Parameters (MRM)

Operate in Negative Electrospray Ionization (ESI-) mode.

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (V)	Type	Mechanism
10:2 FTUCA (Native)	557.0	493.0	16 - 20	Quantifier	Loss of + (64 Da)
557.0	243.0	35 - 40	Qualifier	Fluorocarbon chain frag.	
M2-10:2 FTUCA (IS)	559.0	494.0	16 - 20	Quantifier	Loss of +

Note: The transition

corresponds to the decarboxylation (

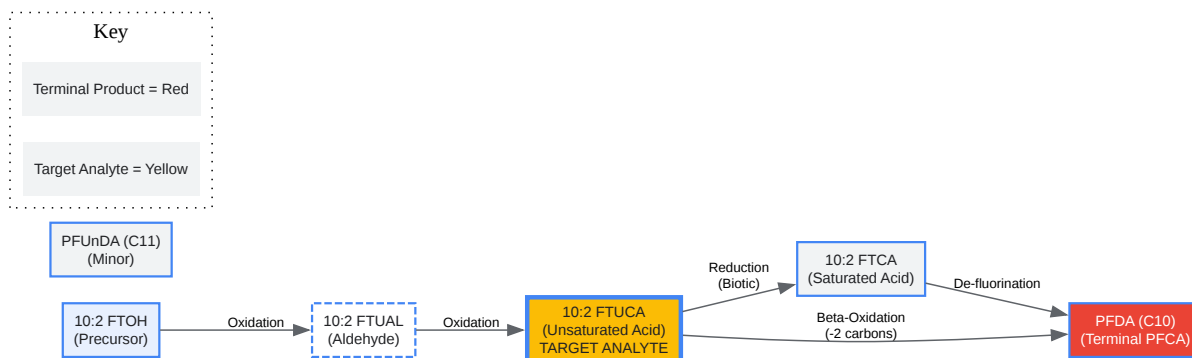
, 44 Da) combined with dehydrofluorination (

, 20 Da). This "double loss" is characteristic of unsaturated fluorotelomer acids.

Visualizing the Science

Metabolic Pathway Context

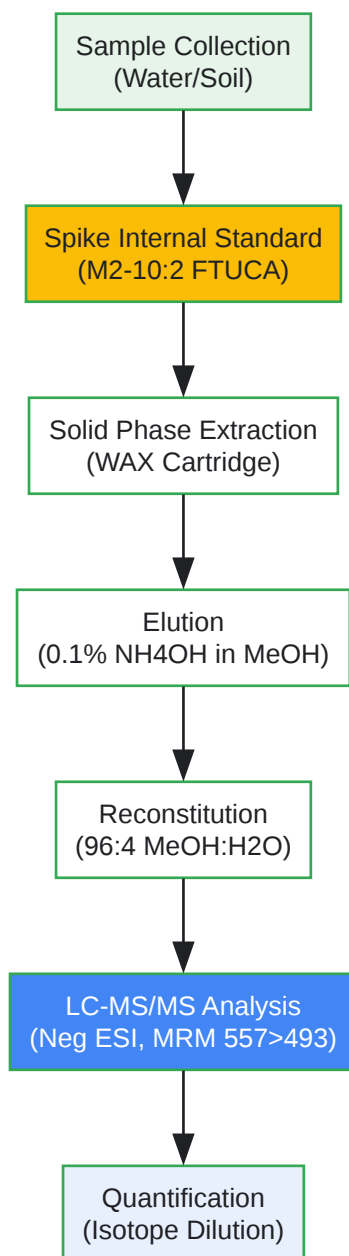
Understanding where 10:2 FTUCA fits in the degradation pathway is crucial for interpreting environmental data. It is a transient intermediate between the alcohol (FTOH) and the stable acid (PFDA).



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Caption: Biotransformation pathway of 10:2 FTOH yielding 10:2 FTUCA as a key intermediate before conversion to stable PFDA.

Analytical Workflow



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Caption: Step-by-step analytical workflow from sample collection to isotope dilution quantification.

Quality Assurance & Troubleshooting

Linearity and Calibration

- Range: 0.05 ng/mL to 100 ng/mL.

- Weighting:

or

linear regression is required due to the wide dynamic range.

- Acceptance:

; residuals < 20%.

Common Interferences

- Isobaric Interferences: 10:2 FTUCA (Unsaturated) and 10:2 FTCA (Saturated) have different masses (558 vs 578), but fragmentation patterns can be similar. Ensure chromatographic separation.
- Matrix Suppression: Long-chain fluorotelomers are hydrophobic and elute late, often in the region of high matrix co-elution. The use of the internal standard is non-negotiable to correct for this suppression.

Recovery

- Typical recovery from water (WAX SPE): 80-110%.
- Typical recovery from soil (Solvent Extraction + Carbon Clean-up): 70-100%.
 - Tip: If recovery is low, check for adsorption to the nitrogen evaporation needle or glass vial walls during reconstitution.

References

- Wellington Laboratories. (2023). Product Catalogue: Fluorotelomer Unsaturated Carboxylic Acids (FTUCAs).[3][6][7][8][9] Retrieved from [\[Link\]](#)
- Butt, C. M., et al. (2014). "Levels and Trends of Poly- and Perfluoroalkyl Substances in the Arctic Environment." Science of The Total Environment. (Contextualizing FTUCAs in biota).
- Tomy, G. T., et al. (2005). "Fluorotelomer Carboxylic Acids and PFOS in Rainwater from an Urban Center in Canada." Environmental Science & Technology, 39(9).[7] (First reporting of

FTUCA transitions and environmental detection).

- Agilent Technologies. (2022). "Determination of PFAS in Soils Using Agilent Bond Elut Carbon S." Application Note. Retrieved from [[Link](#)]
- GL Sciences. (2022). "PFAS Testing Solution Guide: LC-MS/MS Transitions." Retrieved from [[Link](#)]

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Sources

- 1. bcp-instruments.com [bcp-instruments.com]
- 2. agilent.com [agilent.com]
- 3. esaa.org [esaa.org]
- 4. diva-portal.org [diva-portal.org]
- 5. lcms.cz [lcms.cz]
- 6. pstorage-acs-6854636.s3.amazonaws.com [pstorage-acs-6854636.s3.amazonaws.com]
- 7. wwfeu.awsassets.panda.org [wwfeu.awsassets.panda.org]
- 8. vliz.be [vliz.be]
- 9. lcms.cz [lcms.cz]
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